

A Technical Guide to the Chemical Composition of Tinopal Optical Brighteners

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Compound of Interest

Compound Name: *Tinopal*

Cat. No.: *B13132519*

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The term "**Tinopal**" refers to a range of fluorescent whitening agents, also known as optical brighteners, which are utilized across various industries to enhance the whiteness of products. This guide provides a detailed overview of the chemical composition of several key **Tinopal** variants, presenting their distinct chemical structures and properties.

Core Chemical Identities of Tinopal Variants

The trade name **Tinopal** encompasses a variety of complex organic molecules. Below is a summary of the chemical identities of some of the most common types.

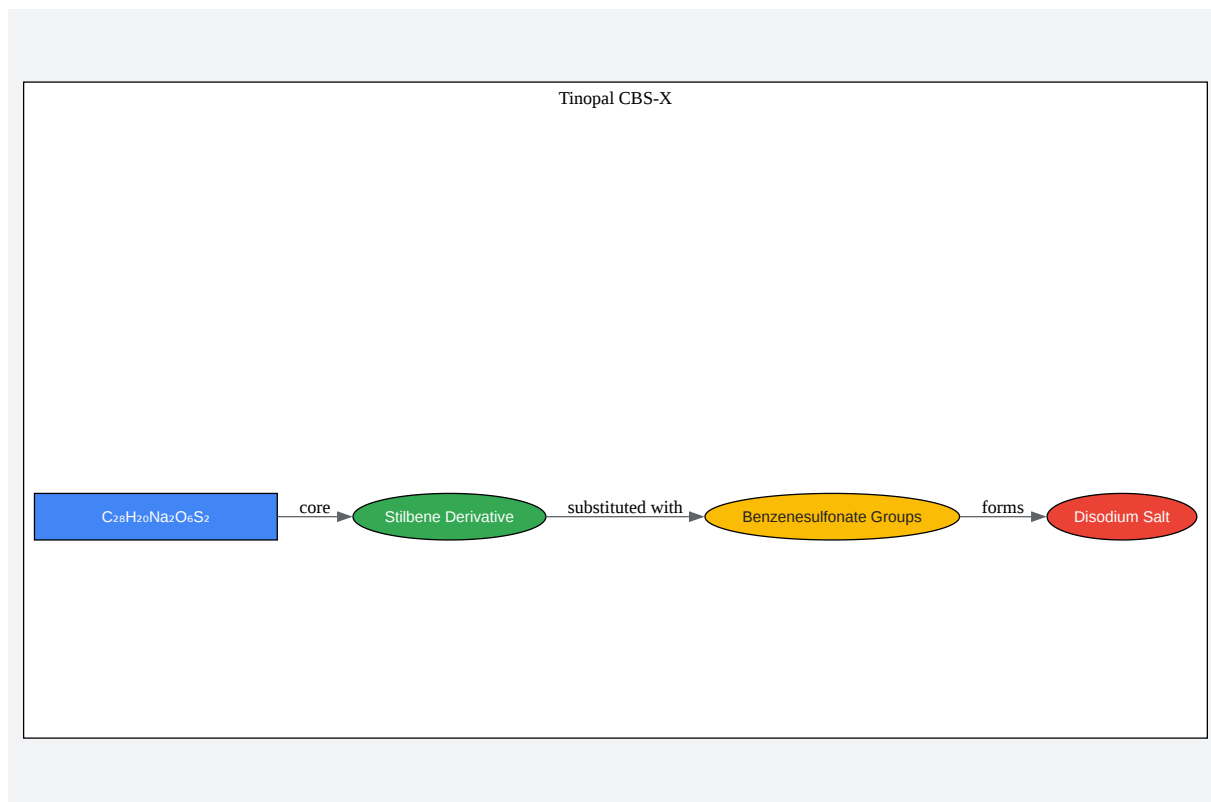
| Trade Name | Chemical Name | CAS Number | Molecular Formula | Molar Mass (g/mol) |
|--------------------------|--|-------------------------------------|---|---------------------|
| Tinopal CBS-X | Disodium 2,2'- ([1,1'- biphenyl]-4,4'- diyldivinylene)bis (benzenesulfonat e)[1] | 27344-41-8[1][2] [3][4][5][6][7] | C ₂₈ H ₂₀ Na ₂ O ₆ S ₂ [1][3][5][7] | 562.56[1] |
| Tinopal RBS 200 | 4-(2H- Naphtho[1,2- d]triazol-2-yl)-2- stilbenesulfonic Acid Sodium Salt[8] | 6416-68-8[8] | C ₂₄ H ₁₆ N ₃ NaO ₃ S[8] | 449.46[8] |
| Tinopal OB | 2,5- Thiophenediylbis (5-tert-butyl-1,3- benzoxazole)[9] [10][11] | 7128-64-5[9][11] | C ₂₆ H ₂₆ N ₂ O ₂ S[11] | 430.56[9] |
| Tinopal (unspecified) | 5-[(4-anilino-6- morpholin-4-yl- 1,3,5-triazin-2- yl)amino]-2- [(E)-2-[4-[(4- anilino-6- morpholin-4-yl- 1,3,5-triazin-2- yl)amino]-2- sulfophenyl]ethe nyl]benzenesulfo nic acid[12] | 32466-46-9[12] | C ₄₀ H ₄₀ N ₁₂ O ₈ S ₂ [1 2][13] | 881.0[12] |
| Tinopal 5BM | disodium;5-[[4- anilino-6-[2- hydroxyethyl(met hyl)amino]-1,3,5- | 13863-31-5[14] | C ₃₈ H ₃₈ N ₁₂ Na ₂ O ₈ S ₂ [14] | 900.9[14] |

triazin-2-
yl]amino]-2-
[(E)-2-[4-[[4-
anilino-6-[2-
hydroxyethyl(met
hyl)amino]-1,3,5-
triazin-2-
yl]amino]-2-
sulfonatophenyl]
ethenyl]benzene
sulfonate[14]

| | | | | |
|-------------|--------------------------------------|----------------|-----------------------------|---------------|
| Tinopal MSP | Fluorescent Brightener 353[15] | 55585-28-9[15] | $C_{18}H_{13}N_4NaO_7S[15]$ | Not specified |
|-------------|--------------------------------------|----------------|-----------------------------|---------------|

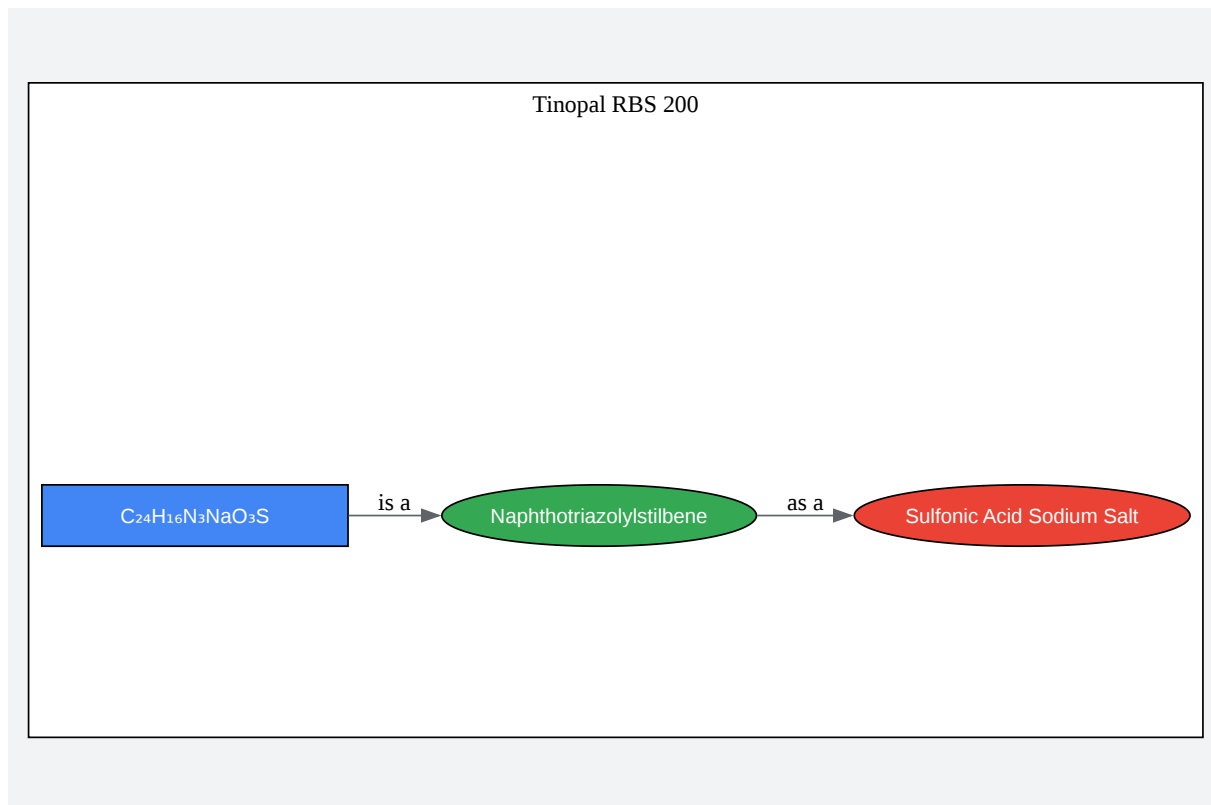
Chemical Structures and Logical Relationships

The chemical structures of these compounds are diverse, which accounts for their varied applications and properties. The following diagrams illustrate the core structures of the aforementioned **Tinopal** variants.



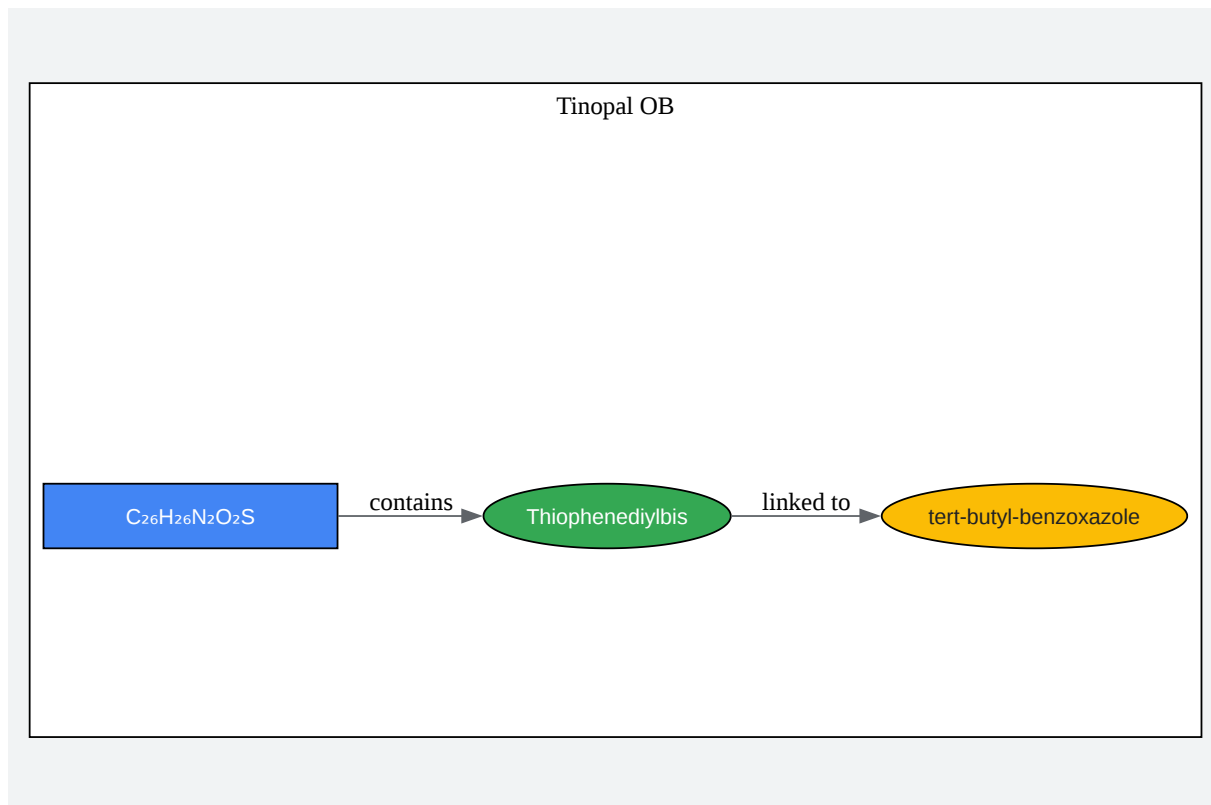
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Caption: Logical relationship of components in **Tinopal CBS-X**.



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Caption: Core structure of **Tinopal** RBS 200.



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Caption: Structural components of **Tinopal** OB.

Experimental Protocols

Detailed experimental protocols for the analysis of **Tinopal** compounds are often proprietary to the manufacturers. However, general analytical techniques can be employed for their characterization.

High-Performance Liquid Chromatography (HPLC) for Purity and Quantification

A common method for analyzing optical brighteners is reverse-phase HPLC with fluorescence detection.

- Mobile Phase: A gradient of acetonitrile and water (or a suitable buffer like ammonium acetate).

- Stationary Phase: C18 column.
- Detection: Fluorescence detector with excitation and emission wavelengths specific to the **Tinopal** variant being analyzed. For example, for **Tinopal** CBS-X, the absorption maximum is around 349 nm, and the emission maximum is at 435 nm^[1].
- Sample Preparation: Samples are dissolved in a suitable solvent, such as a mixture of water and methanol, and filtered before injection.
- Quantification: A calibration curve is generated using certified reference standards of the specific **Tinopal** compound.

Mass Spectrometry (MS) for Structural Elucidation

Mass spectrometry, often coupled with liquid chromatography (LC-MS), is used to confirm the molecular weight and elucidate the structure of **Tinopal** compounds and their potential degradation products.

- Ionization Source: Electrospray ionization (ESI) is commonly used for these types of polar molecules.
- Mass Analyzer: Time-of-flight (TOF) or quadrupole mass analyzers can be used.
- Fragmentation Analysis: Tandem mass spectrometry (MS/MS) can provide detailed structural information by fragmenting the parent ion and analyzing the resulting daughter ions.

UV-Visible Spectroscopy for Absorption Characteristics

UV-Vis spectroscopy is a fundamental technique to determine the absorption spectrum of a **Tinopal** compound, which is crucial for its function as an optical brightener.

- Solvent: The choice of solvent can influence the absorption spectrum. Water or methanol are common choices.
- Procedure: A solution of the **Tinopal** compound is prepared at a known concentration, and its absorbance is measured across the UV and visible range (typically 200-800 nm). The wavelength of maximum absorption (λ_{max}) is a key parameter.

This technical guide provides a foundational understanding of the chemical composition of various **Tinopal** optical brighteners. For in-depth research and development, it is recommended to consult specific technical data sheets and safety data sheets provided by the manufacturer for the particular **Tinopal** product of interest.

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